

Introduction: The Strategic Importance of 1H-Indazole-6-carbaldehyde

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Compound of Interest

Compound Name: 1H-indazole-6-carbaldehyde

Cat. No.: B2382335

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1H-Indazole-6-carbaldehyde (CAS No. 669050-69-5) is a heterocyclic aromatic compound that has emerged as a critical building block in modern synthetic chemistry.^{[1][2]} Its structure, featuring a fused pyrazole and benzene ring system with a reactive aldehyde group at the 6-position, makes it a highly versatile intermediate. The indazole core is recognized as a valuable pharmacophore, acting as a bioisostere for the indole nucleus and enabling strong hydrogen bond interactions within protein binding pockets.^{[3][4]} This unique reactivity and biological relevance have positioned **1H-indazole-6-carbaldehyde** as a key starting material for the synthesis of complex molecules, particularly in the development of novel pharmaceuticals and agrochemicals.^[1]

This guide provides a comprehensive overview of the commercial availability, procurement, handling, and strategic applications of **1H-indazole-6-carbaldehyde**, offering field-proven insights for professionals in research and drug development.

Part 1: Commercial Availability and Supplier Overview

1H-Indazole-6-carbaldehyde is readily available from a variety of chemical suppliers, catering to needs ranging from small-scale research to bulk manufacturing. The compound is typically supplied as a pale yellow to off-white solid or powder with purities commonly exceeding 95%.^{[1][5]}

Below is a summary of representative commercial sources and product specifications. Researchers should always consult the supplier's Certificate of Analysis for lot-specific data.

Supplier	Product Name/Synonyms	CAS Number	Purity	Available Pack Sizes
Sigma-Aldrich (Merck)	1H-Indazole-6-carboxaldehyde	669050-69-5	95%	Not specified, requires login
Thermo Scientific Chemicals	1H-Indazole-6-carboxaldehyde	669050-69-5	97%	1 g, 5 g
Santa Cruz Biotechnology	1-H-Indazole-6-carboxaldehyde	669050-69-5	Not specified	Not specified
Chem-Impex	1H-Indazole-6-carbaldehyde	669050-69-5	≥ 95% (HPLC)	Not specified
US Biological Life Sciences	1H-Indazole-6-carbaldehyde	669050-69-5	≥95% (HPLC)	250mg, 1g, 5g

Part 2: Physicochemical and Safety Data

A clear understanding of the compound's properties is essential for its effective use and safe handling.

Property	Value	Source
Molecular Formula	C ₈ H ₆ N ₂ O	[1][2]
Molecular Weight	146.15 g/mol	[1][2]
Appearance	Pale yellow to off-white solid/powder	[1][6]
Melting Point	181-185 °C	[6]
SMILES String	O=Cc1ccc2cn[nH]c2c1	
InChI Key	JTWYTTXTJFDYAG-UHFFFAOYSA-N	[6]
Storage Conditions	Store at 0-8 °C, often under an inert atmosphere	[1][7]

Safety & Handling

While a comprehensive safety data sheet (SDS) was not available for **1H-indazole-6-carbaldehyde** specifically, GHS information for related compounds and general laboratory chemical safety protocols dictate stringent handling procedures.[8] The SDS for the related compound 1H-Indazole-6-carboxylic acid indicates potential for irritation.[9]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses or goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.[9]
- Ventilation: Use only in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of dust.[9]
- Handling: Avoid breathing dust, fume, gas, mist, vapors, or spray. Wash hands and any exposed skin thoroughly after handling.[9][10]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[9]

Part 3: Procurement and Synthetic Context

The availability of **1H-indazole-6-carbaldehyde** is a direct result of its utility as a synthetic intermediate. Understanding the procurement process and the general synthetic logic for this class of compounds provides a complete picture for the research scientist.

Procurement Workflow

A systematic approach to procurement ensures the acquisition of high-quality material suitable for the intended research.



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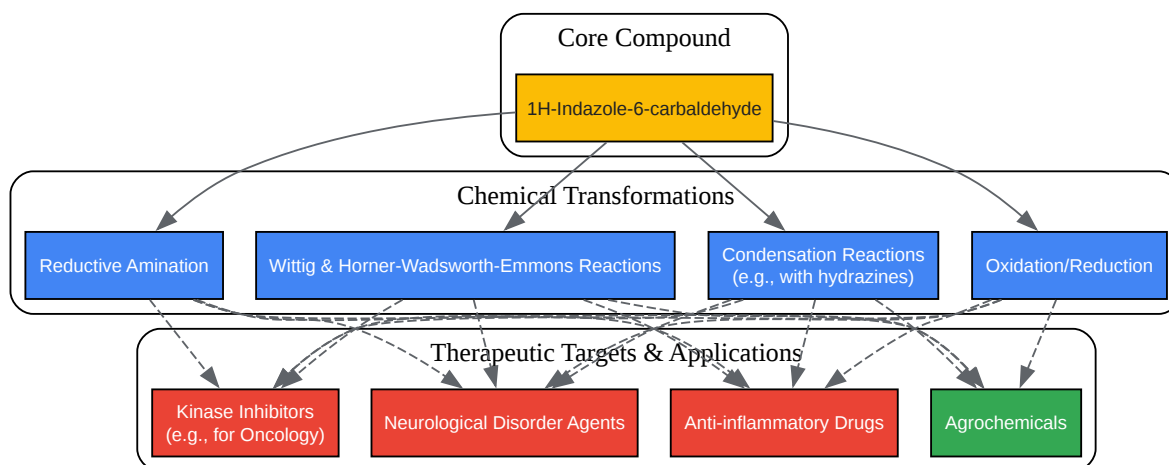
Caption: A typical procurement workflow for acquiring research-grade chemicals.

Synthetic Rationale: Why this Intermediate Exists

The commercial synthesis of substituted indazole aldehydes is often achieved through the chemical transformation of more readily available precursors. While specific routes for the 6-carbaldehyde are proprietary, a common and efficient method for producing related isomers, such as 1H-indazole-3-carboxaldehydes, involves the nitrosation of the corresponding indoles. [4][11][12] This process typically involves treating an indole with a nitrosating agent like sodium nitrite in an acidic medium, which leads to a ring-opening and subsequent re-closure to form the indazole-aldehyde structure.[12] The existence of robust synthetic routes like these makes **1H-indazole-6-carbaldehyde** and its analogs accessible as commercial building blocks for further elaboration in drug discovery programs.

Part 4: Core Applications in Research and Development

The aldehyde functional group on the indazole scaffold is a versatile chemical handle, allowing for a wide range of subsequent reactions. This reactivity is the cornerstone of its value in medicinal chemistry and materials science.



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Caption: The role of **1H-Indazole-6-carbaldehyde** as a key intermediate.

- **Pharmaceutical Development:** The primary application of this compound is in the synthesis of potential drug candidates. The indazole nucleus is a key feature in several approved kinase inhibitors used in oncology, such as Pazopanib and Axitinib.[4] The aldehyde allows for the construction of diverse side chains and heterocyclic systems necessary to achieve target specificity and potency.[1][11] Research has highlighted its use in developing treatments for cancer and neurological disorders.[1][13]
- **Agrochemicals:** Similar to pharmaceuticals, the structural motifs derived from **1H-indazole-6-carbaldehyde** are used to create innovative crop protection solutions.[1]
- **Biochemical Research:** The compound and its derivatives can be used as reagents in biochemical assays to study enzyme activities and molecular interactions, thereby facilitating the broader drug discovery process.[13]

Conclusion

1H-Indazole-6-carbaldehyde is a commercially accessible and highly valuable reagent for chemical research, particularly in the fields of medicinal chemistry and drug development. Its availability from multiple suppliers in reliable purities, combined with its versatile reactivity, ensures its continued importance as a strategic building block. For researchers and scientists, a thorough understanding of its properties, safe handling protocols, and synthetic applications is paramount to leveraging its full potential in the creation of novel and impactful molecules.

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